1-Fluorodibenzo[b,d]furan: A Technical Guide for Advanced Research

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Compound of Interest

Compound Name:	*1-Fluorodibenzo[b,d]furan*
CAS No.:	*182349-08-2*
Cat. No.:	*B3111381*

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An In-depth Exploration of its Structure, Synthesis, and Potential Applications in Medicinal Chemistry

Introduction

Dibenzofuran, a heterocyclic aromatic compound consisting of two benzene rings fused to a central furan ring, serves as a privileged scaffold in the development of novel therapeutic agents and functional materials. The strategic incorporation of fluorine atoms into this core structure can significantly modulate the physicochemical and biological properties of the resulting molecules. This guide focuses on a specific, yet under-documented derivative, **1-Fluorodibenzo[b,d]furan**, providing a comprehensive overview for researchers, scientists, and professionals in drug development.

The introduction of a fluorine atom at the 1-position of the dibenzofuran ring is anticipated to influence its electronic properties, lipophilicity, and metabolic stability. These modifications are of paramount interest in medicinal chemistry, as they can lead to enhanced biological activity, improved pharmacokinetic profiles, and novel intellectual property. This document aims to consolidate the available information on **1-Fluorodibenzo[b,d]furan**, including its chemical

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identifiers, a plausible synthetic route, and its potential significance in the broader context of drug discovery.

Chemical Identity and Structural Descriptors

Precise identification of a chemical entity is fundamental for any research endeavor. The following table summarizes the key chemical identifiers for **1-Fluorodibenzo[b,d]furan**.

Identifier	Value
IUPAC Name	1-Fluorodibenzo[b,d]furan
SMILES	C1=CC=C2C(=C1)C3=C(O2)C=CC=C3F
InChI Key	InChIKey=FJJXFPBFALVLCB-UHFFFAOYSA-N
Molecular Formula	C12H7FO
Molecular Weight	186.18 g/mol

Proposed Synthesis of 1-Fluorodibenzo[b,d]furan

While a specific, documented synthesis for **1-Fluorodibenzo[b,d]furan** is not readily available in the reviewed literature, a plausible synthetic pathway can be proposed based on established methodologies for the synthesis of related dibenzofuran derivatives. A common and effective method involves the intramolecular cyclization of a diaryl ether.

A potential route could start from commercially available 2-bromo-6-fluorophenol and 1-bromo-2-fluorobenzene. The key steps would involve an Ullmann condensation to form the diaryl ether, followed by an intramolecular cyclization, potentially via a palladium-catalyzed C-H activation or a related coupling reaction.

Experimental Protocol (Hypothetical)

Step 1: Synthesis of 2-(2-Fluorophenoxy)-3-fluorobromobenzene

- To a solution of 2-bromo-6-fluorophenol (1.0 eq) in a suitable solvent such as N,N-dimethylformamide (DMF), add potassium carbonate (2.0 eq) and copper(I) iodide (0.1 eq).

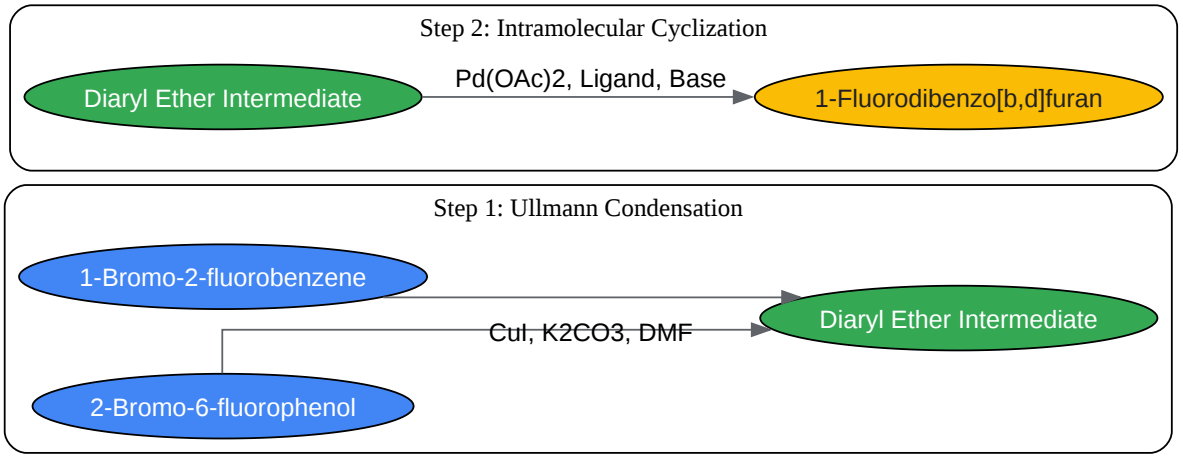
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- Add 1-bromo-2-fluorobenzene (1.1 eq) to the reaction mixture.
- Heat the mixture at a specified temperature (e.g., 120-140 °C) for a designated period (e.g., 12-24 hours) under an inert atmosphere.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion, cool the reaction mixture to room temperature, quench with water, and extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Purify the crude product by column chromatography on silica gel to yield the desired diaryl ether.

Step 2: Intramolecular Cyclization to **1-Fluorodibenzo[b,d]furan**

- Dissolve the synthesized diaryl ether (1.0 eq) in a suitable solvent (e.g., toluene or 1,4-dioxane).
- Add a palladium catalyst, such as palladium(II) acetate (Pd(OAc)2) (0.05 eq), and a suitable ligand, for instance, a phosphine-based ligand like SPhos (0.1 eq).
- Add a base, such as potassium carbonate or cesium carbonate (2.0 eq).
- Heat the reaction mixture under reflux for a specified time (e.g., 12-48 hours) under an inert atmosphere.
- Monitor the formation of the dibenzofuran product by TLC or GC-MS.
- After completion, cool the reaction, filter off the solids, and concentrate the filtrate.
- Purify the residue by column chromatography to obtain **1-Fluorodibenzo[b,d]furan**.

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Caption: Proposed synthetic workflow for **1-Fluorodibenzo[b,d]furan**.

Potential Applications in Drug Discovery and Materials Science

The dibenzofuran scaffold is a constituent of various biologically active natural products and synthetic compounds. The introduction of fluorine can further enhance their therapeutic potential.

- Medicinal Chemistry: Fluorine substitution is a well-established strategy in drug design to improve metabolic stability, binding affinity, and bioavailability.[1] The electron-withdrawing nature of the fluorine atom in the 1-position of the dibenzofuran ring can influence the molecule's interaction with biological targets. Given that various dibenzofuran derivatives have shown potential as anticancer and antibacterial agents, **1-Fluorodibenzo[b,d]furan** represents a novel building block for the synthesis of new chemical entities with potentially improved pharmacological profiles.[2]

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- Materials Science: Dibenzofuran-based compounds are also explored for their applications in organic electronics, such as organic light-emitting diodes (OLEDs). The electronic properties of the dibenzofuran core can be fine-tuned by the introduction of substituents like fluorine, potentially leading to materials with desired charge-transport properties.

Scientific Rationale and Causality

The decision to synthesize and investigate **1-Fluorodibenzo[b,d]furan** is grounded in established principles of medicinal chemistry and materials science. The C-F bond is the strongest single bond in organic chemistry, which often imparts metabolic stability to drug candidates by blocking sites of oxidative metabolism. Furthermore, the high electronegativity of fluorine can lead to favorable interactions with biological targets, such as hydrogen bond acceptors and regions of positive electrostatic potential.

In the context of materials science, the introduction of a fluorine atom can modulate the highest occupied molecular orbital (HOMO) and lowest unoccupied molecular orbital (LUMO) energy levels of the dibenzofuran scaffold. This tuning of the electronic bandgap is a critical aspect in the design of new materials for organic electronics.

Conclusion

1-Fluorodibenzo[b,d]furan is a promising, yet largely unexplored, chemical entity with significant potential in both medicinal chemistry and materials science. This technical guide provides the essential chemical identifiers, a plausible and detailed synthetic strategy, and a strong rationale for its investigation. The unique properties conferred by the fluorine atom at the 1-position of the dibenzofuran core make it a valuable target for synthesis and a key building block for the development of next-generation pharmaceuticals and organic electronic materials. Further experimental validation of the proposed synthesis and a thorough evaluation of its physicochemical and biological properties are warranted to fully unlock its potential.

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